

5-Chloro-2-methoxybenzamide proper disposal procedures

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Compound of Interest

Compound Name: 5-Chloro-2-methoxybenzamide

CAS No.: 23068-80-6

Cat. No.: B2460377

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This guide outlines the operational protocols for the safe handling and disposal of **5-Chloro-2-methoxybenzamide**. It is designed for researchers and lab safety officers requiring immediate, actionable compliance data.

Executive Summary: Disposal Classification

- Waste Stream: Halogenated Organic Waste.[1]
- RCRA Status: Non-listed (unless specific formulations apply), but regulated as Characteristic Hazardous Waste due to toxicity and halogen content.
- Primary Hazard: Irritant (Skin/Eye/Respiratory) and Harmful if Swallowed.[2]
- Disposal Method: High-temperature incineration with acid gas scrubbing. Do not dispose of down the drain or in regular trash.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the chemical identity to ensure compatibility with waste streams.

Parameter	Specification
Chemical Name	5-Chloro-2-methoxybenzamide
CAS Number	23068-80-6
Molecular Formula	C ₈ H ₈ ClNO ₂
Physical State	Solid (White to off-white crystalline powder)
Solubility	Low in water; soluble in DMSO, Methanol, Dichloromethane
Flash Point	N/A (Solid)

GHS Hazard Classification

Treat this compound as a hazardous agent. It is an aromatic amide with halogen substitution, increasing its persistence and potential toxicity.

- H302: Harmful if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[6\]](#)

Waste Characterization & Segregation

Proper segregation is the single most critical step in chemical disposal. Mixing **5-Chloro-2-methoxybenzamide** with incompatible streams can create dangerous byproducts or violate incineration permits.

Segregation Rules

- **Halogenated vs. Non-Halogenated:** Because this molecule contains Chlorine, it must be classified as Halogenated Waste. Even if dissolved in a non-halogenated solvent (e.g., Acetone), the presence of the chlorinated solute often mandates disposal in the halogenated stream to prevent corrosion or toxic emissions (dioxins) in standard incinerators.
- **No Oxidizers:** Do not mix with strong oxidizing agents (e.g., Nitric Acid, Peroxides).
- **No Aqueous Mix:** Keep separate from aqueous acid/base streams to prevent precipitation or hydrolysis.

Operational Disposal Protocols

Scenario A: Disposal of Pure Solid

Used for expired stock, spilled solids, or excess weighing powder.

- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid.
- **Transfer:** Transfer the solid using a chemically compatible spatula. Avoid generating dust.
- **Labeling:** Affix a hazardous waste tag immediately.
 - **Constituents:** "5-Chloro-2-methoxybenzamide (100%)"
 - **Hazard Checkbox:** Toxic, Irritant.[\[6\]](#)
- **Storage:** Store in a Satellite Accumulation Area (SAA) inside a secondary container until pickup.

Scenario B: Disposal of Solutions (Liquid Waste)

Used for reaction mixtures or mother liquors.

- **Solvent Identification:** Determine the primary solvent.
 - If solvent is Dichloromethane/Chloroform: Use Halogenated Solvent carboy.

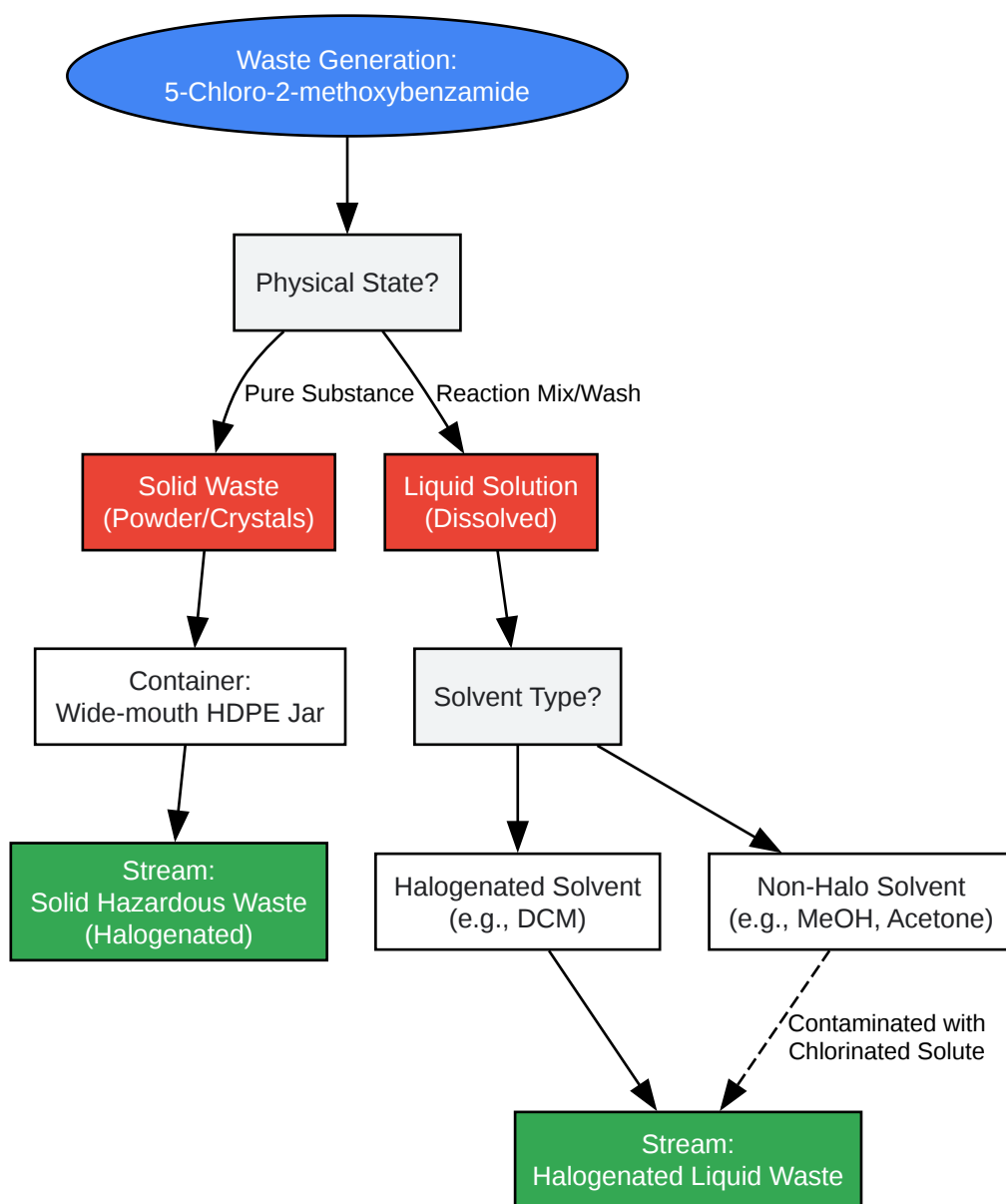
- If solvent is Methanol/Acetone: Check facility rules.^[7] Usually, >1-2% halogenated content moves the whole container to Halogenated Waste. Recommendation: Default to Halogenated Waste to ensure compliance.
- Container: Use a safety carboy (polypropylene or stainless steel) compatible with the solvent.
- Venting: Ensure the cap is vented if the solution is prone to off-gassing, though this is rare for this stable amide.
- Labeling: List all components (e.g., "Methanol 95%, **5-Chloro-2-methoxybenzamide** 5%").

Scenario C: Empty Containers

- Triple Rinse: Triple rinse the empty original container with a solvent capable of dissolving the residue (e.g., Acetone or Methanol).
- Rinsate Disposal: Pour the rinsate into the Liquid Halogenated Waste container (Protocol B).
- Defacing: Deface the original label and mark as "Empty."
- Trash: Dispose of the dry, rinsed container in regular glass/plastic trash (check local "P-listed" rules, though this chemical is generally not P-listed).

Workflow Visualization

The following diagram illustrates the decision logic for segregating this chemical waste.



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Figure 1: Decision matrix for segregating **5-Chloro-2-methoxybenzamide** waste streams.

Emergency Procedures

In the event of a spill or exposure during disposal:

- **Spill (Solid):** Do not dry sweep if dust generation is likely. Use a wet wipe or damp paper towel to pick up the powder. Place all cleanup materials into the Solid Hazardous Waste container.

- Spill (Liquid): Absorb with an inert material (vermiculite or spill pads). Do not use combustible materials like sawdust if the solvent is flammable.
- Skin Contact: Wash with soap and water for 15 minutes. The compound is an irritant and can be absorbed.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present.[2]

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